

Isosalicifolin CAS number and molecular structure

Author: BenchChem Technical Support Team. Date: December 2025



In-Depth Technical Guide to Isosalicifolin

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isosalicifolin, a lignan compound, has garnered interest within the scientific community. This document provides a comprehensive technical overview of **Isosalicifolin**, consolidating its chemical properties, and outlining its relevance for research and drug development.

Chemical and Physical Properties

Isosalicifolin is a naturally occurring lignan. Its fundamental chemical and physical properties are summarized below.



Property	Value	Source
CAS Number	156974-99-1	ChemFaces
Molecular Formula	C20H20O6	ChemFaces
Molecular Weight	356.4 g/mol	ChemFaces
Type of Compound	Lignans	ChemFaces
Physical Description	Powder	ChemFaces
Source	The herbs of Bupleurum candollei	ChemFaces
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.	ChemFaces

Molecular Structure

The precise two-dimensional structure of **Isosalicifolin** is crucial for understanding its chemical reactivity and biological interactions.

Caption: 2D Molecular Structure of Isosalicifolin.

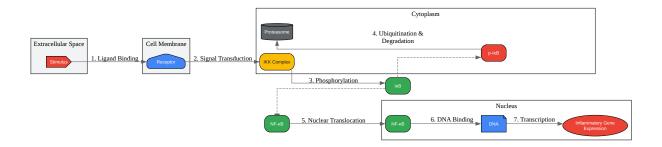
Potential Signaling Pathways and Biological Activity

While direct studies on the specific signaling pathways modulated by **Isosalicifolin** are limited, the broader class of lignans, to which it belongs, is known to influence several key cellular signaling cascades. Lignans have been reported to exhibit a range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects.

A significant pathway implicated in the action of many natural anti-inflammatory compounds is the Nuclear Factor-kappa B (NF-κB) signaling cascade. NF-κB is a crucial transcription factor that regulates the expression of numerous genes involved in inflammation and immune responses. The inhibition of the NF-κB pathway is a key mechanism for controlling inflammation.



Below is a generalized representation of the NF-kB signaling pathway, which is a potential target for **Isosalicifolin**.



Click to download full resolution via product page

 To cite this document: BenchChem. [Isosalicifolin CAS number and molecular structure].
BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630910#isosalicifolin-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com